

Navigating the Regulatory Waters: A Guide to ANTAQ's Public Consultation Process

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For researchers, scientists, and professionals in drug development, engaging with regulatory agencies is a critical component of ensuring that new products and technologies are developed and deployed within a clear and fair framework. In Brazil, the National Agency for Waterway Transportation (**ANTAQ**) utilizes a public consultation process to gather input on new regulations. This guide provides a detailed overview of this process, enabling stakeholders to effectively participate and contribute to the regulatory landscape.

Understanding the ANTAQ Public Consultation Process

ANTAQ's public consultation process is a formal mechanism for public participation in the development of new regulations. It is designed to ensure transparency, gather diverse perspectives, and improve the quality and effectiveness of the agency's normative acts. The entire process is governed by **ANTAQ** Resolution No. 39/2021, which establishes the procedures for social participation.

The public consultation process is typically preceded by a Regulatory Impact Analysis (AIR). The AIR is a comprehensive study conducted by **ANTAQ** to identify the problem a new regulation aims to solve, analyze different alternatives, and assess the potential impacts of each. The findings of the AIR report provide the foundation for the proposed regulation that is then submitted for public consultation.

Protocol for Participation in ANTAQ's Public Consultation

Navigating **ANTAQ's** public consultation process involves a series of well-defined steps. Adhering to this protocol will ensure that contributions are submitted correctly and considered by the agency.

1. Identification of a Public Consultation: **ANTAQ** announces its public consultations on its official website and in the Official Gazette of the Union (Diário Oficial da União). These announcements specify the topic of the consultation, the submission period, and provide access to the draft regulation, the Regulatory Impact Analysis (AIR) report, and other relevant technical documents.
2. Document Review: Thoroughly review the draft regulation and the accompanying AIR report. The AIR report is particularly important as it outlines the rationale behind the proposed regulation, the alternatives considered, and the expected impacts.
3. Contribution Formulation: Contributions should be clear, concise, and well-founded. It is advisable to structure contributions by referencing specific articles or sections of the draft regulation. Submissions should be based on technical, legal, or economic arguments and, where possible, supported by data and evidence.
4. Submission of Contributions: Contributions must be submitted electronically through the official form available on the **ANTAQ** website. It is crucial to adhere to the submission deadline, as late submissions are not considered.
5. Public Hearings: In addition to the written consultation, **ANTAQ** may also hold public hearings. These are opportunities for stakeholders to present their views orally and engage in a direct dialogue with the agency's representatives. Information about public hearings is included in the initial announcement of the public consultation.
6. Analysis of Contributions and Final Regulation: Following the consultation period, **ANTAQ's** technical team analyzes all received contributions. A Report on the Analysis of Contributions (RAC) is then prepared, which summarizes the contributions and provides the agency's response to each. The draft regulation is then revised based on the accepted contributions, and

the final version is approved by **ANTAQ's** Board of Directors and published as a new normative act.

Quantitative Overview of ANTAQ's Public Consultations

While a comprehensive, centralized database with detailed statistics on all past public consultations is not readily available, reports on the effectiveness of social participation provide insights into the level of engagement. The following table presents a summary of data from a recent monitoring report on the effectiveness of **ANTAQ's** social participation events.

Public Consultation/Hearing Notice	Normative Act Under Discussion	Number of Contributions Received	Number of Participants in Public Hearing
Public Hearing Notice No. 11/2024	Draft resolution on vessel chartering criteria	38	To be defined
Public Hearing Notice No. 12/2024	Update to the Administrative Sanctioning Process	To be defined	To be defined
Public Consultation SRG No. 01/2025	Procedures for market consultation on vessel availability	To be defined	Not applicable

Note: Data is based on publicly available announcements and reports. "To be defined" indicates that the information was not available at the time of the report.

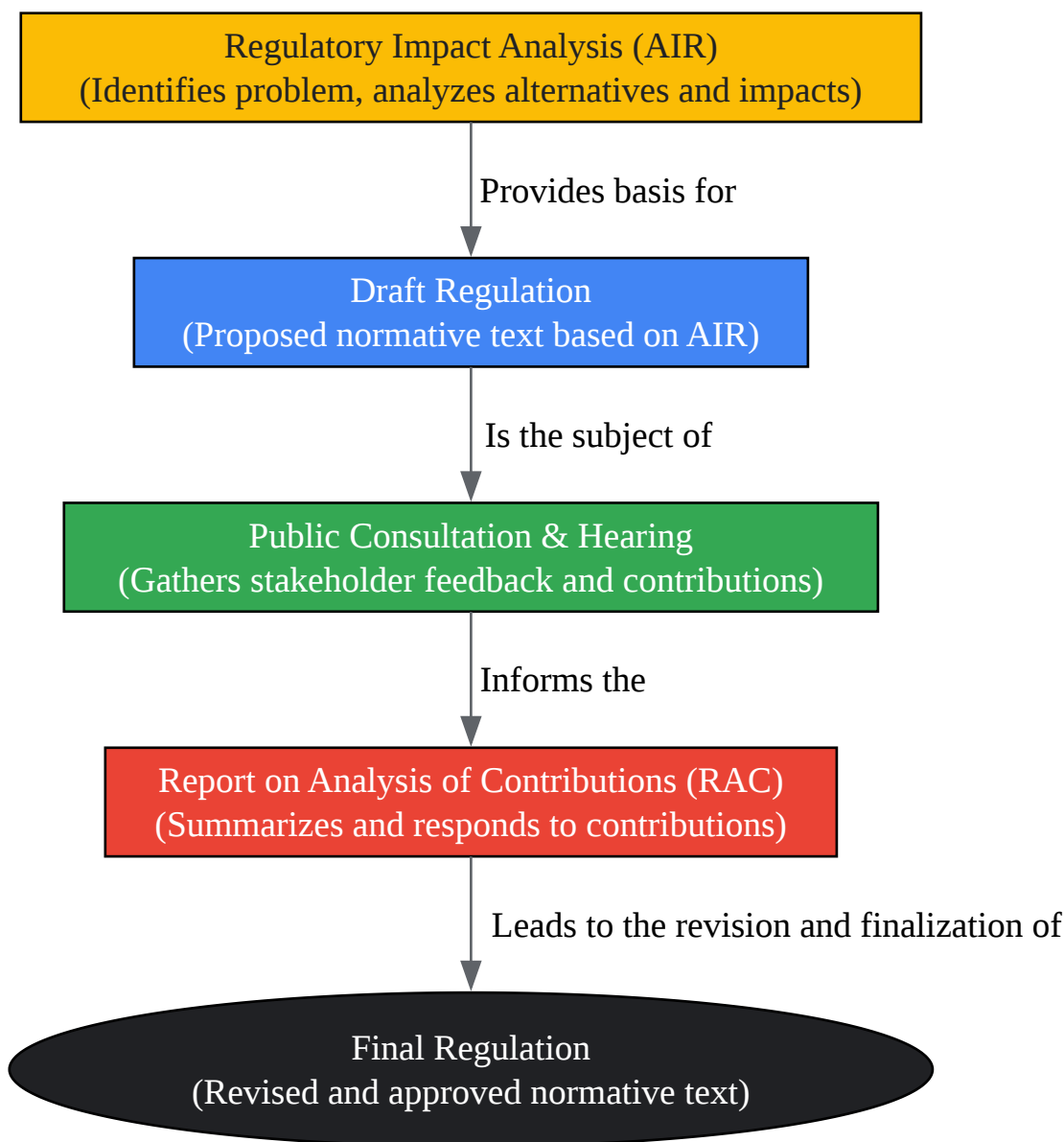
Key Methodologies and Logical Relationships

The public consultation process is embedded within a broader regulatory lifecycle. The following diagrams illustrate the key workflows and relationships.



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Caption: Workflow of **ANTAQ**'s regulatory process from problem identification to final publication.



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Caption: Logical relationship between key documents in the **ANTAQ** regulatory process.

By understanding and following the outlined protocols, researchers, scientists, and drug development professionals can effectively engage with **ANTAQ's** public consultation process, contributing their expertise to the development of sound and robust regulations for the waterway transportation sector.

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